Application Notes & Protocols: The Role of Procainamide-d4 in Quantitative Drug Metabolism Studies

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Compound of Interest

Compound Name:	*Procainamide-d4 (hydrochloride)*
Cat. No.:	*B12382817*

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Introduction: The Imperative for Precision in Drug Metabolism

In the landscape of drug discovery and development, a comprehensive understanding of a candidate compound's Absorption, Distribution, Metabolism, and Excretion (ADME) profile is non-negotiable. The metabolic fate of a drug dictates its efficacy, safety, and potential for drug-drug interactions. In vitro drug metabolism studies, often conducted using liver-derived systems like human liver microsomes (HLM) or hepatocytes, serve as a critical early-stage gateway to predict a drug's in vivo pharmacokinetics.

The analytical cornerstone of these studies is liquid chromatography-tandem mass spectrometry (LC-MS/MS), a technique revered for its sensitivity and selectivity. However, the inherent complexity of biological matrices can introduce significant variability during sample preparation and analysis, leading to phenomena known as matrix effects (ion suppression or enhancement) that can compromise data integrity. To counteract this, a robust analytical method must incorporate an internal standard

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